

N'-hydroxy-2-thiophenecarboximidamide: A Comprehensive Structural Analysis

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Compound of Interest

Compound Name: Thiophene-2-amidoxime

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Abstract

N'-hydroxy-2-thiophenecarboximidamide is a molecule of interest in medicinal chemistry and drug development, belonging to the class of amidoximes. Its structural features, including the thiophene ring and the hydroxyimidamide group, make it a versatile scaffold for the synthesis of various heterocyclic compounds and a potential candidate for biological activity. This technical guide provides a detailed analysis of the structural characteristics of N'-hydroxy-2-thiophenecarboximidamide, including its synthesis, and predicted spectroscopic data based on the analysis of analogous compounds. This document is intended to serve as a comprehensive resource for researchers engaged in the study and application of this compound.

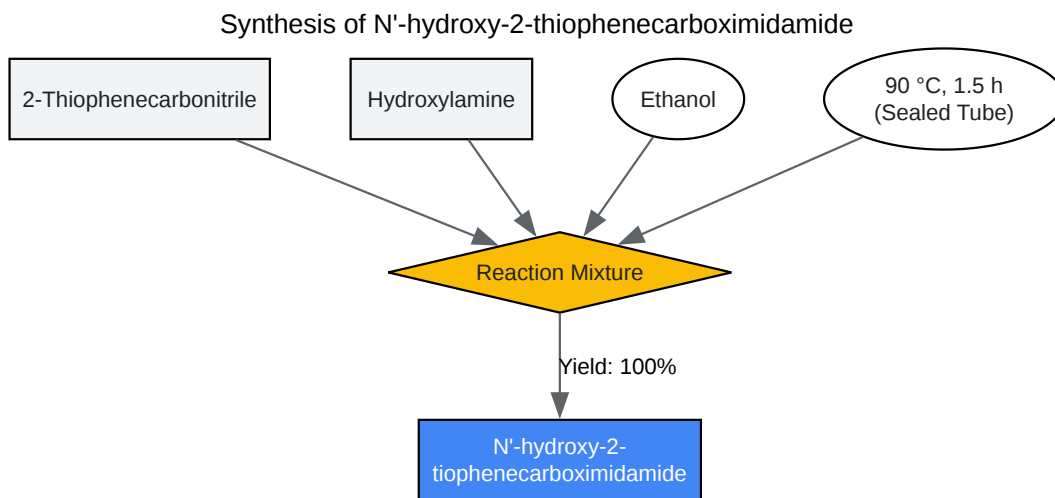
Chemical Identity and Properties

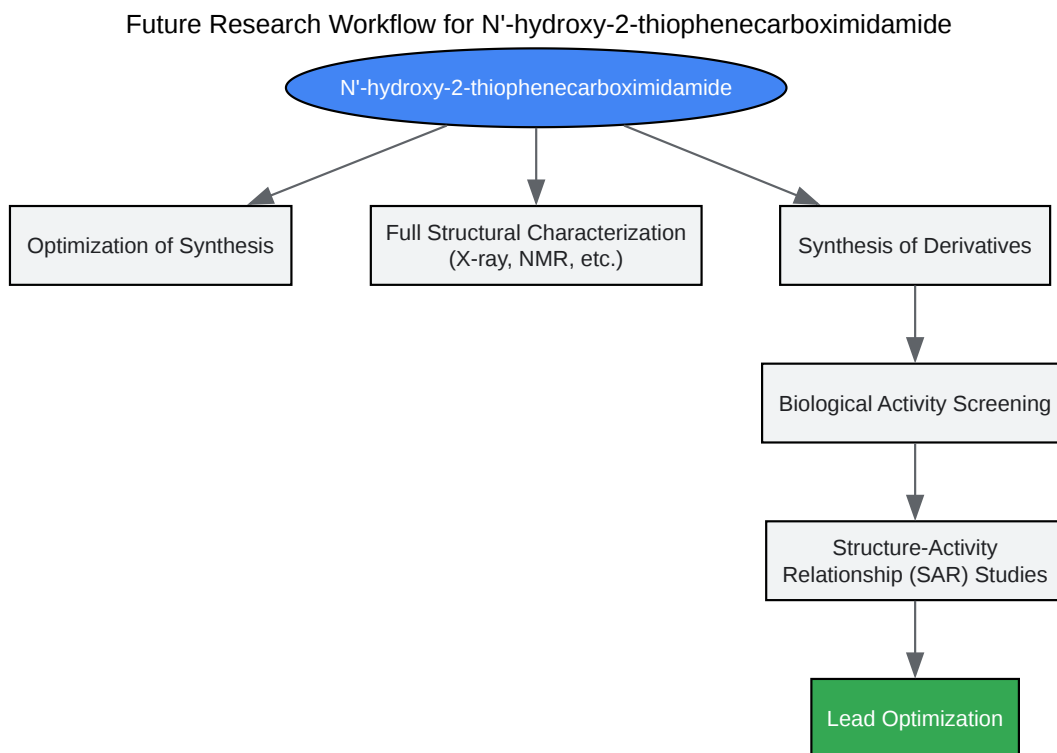
N'-hydroxy-2-thiophenecarboximidamide is a small organic molecule with the following key identifiers:

Property	Value	Reference
CAS Number	53370-51-7	[1]
Molecular Formula	C5H6N2OS	[1]
Molecular Weight	142.18 g/mol	[1]
Canonical SMILES	<chem>C1=CSC(=C1)C(=N)NO</chem>	
InChI	InChI=1S/C5H6N2OS/c6-5(7-8)4-2-1-3-9-4/h1-3,8H,(H2,6,7)	

Synthesis

A reliable and high-yield synthesis of N'-hydroxy-2-thiophenecarboximidamide has been reported, proceeding via the reaction of 2-thiophenecarbonitrile with hydroxylamine.[1]





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References

- 1. N'-HYDROXY-2-THIOPHENECARBOXIMIDAMIDE synthesis - chemicalbook [chemicalbook.com]

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